

Personal Protective Equipment & Handling Guide: N-(2,6-Dibromophenyl)formamide

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Compound of Interest

Compound Name: *n*-(2,6-Dibromophenyl)formamide

CAS No.: 6639-54-9

Cat. No.: B14733377

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Part 1: Executive Safety Assessment

Chemical Identity: **N-(2,6-Dibromophenyl)formamide** Synonyms: 2,6-Dibromoformanilide; N-Formyl-2,6-dibromoaniline Precursor Reference: Derivative of 2,6-Dibromoaniline (CAS 608-30-0)[1]

Hazard Profile (Structure-Activity Relationship Analysis)

As a halogenated aromatic amide, this compound presents a dual-hazard profile combining the toxicity of halogenated anilines with the reproductive risks associated with formamides.

Hazard Class	Risk Level	Mechanism / Justification
Acute Toxicity	Moderate	Potential for methemoglobinemia (blue skin/lips) upon metabolism to aniline derivatives.
Irritation	High	Solid dust is a mechanical and chemical irritant to eyes and mucous membranes.
Reproductive Toxicity	Suspected	The formamide moiety is structurally related to known teratogens (e.g., Formamide, Repr. 1B).
Sensitization	Possible	Halogenated aromatics can induce delayed hypersensitivity reactions.

Part 2: Personal Protective Equipment (PPE) Matrix

This matrix is designed for Research Scale (<10g) handling. For process scale (>100g), upgrade to full Tyvek suits and powered air-purifying respirators (PAPR).

Hand Protection Strategy

Protocol: Double-Gloving (Indispensable for Halogenated Organics)

- Inner Glove: Nitrile (0.11 mm / 4 mil). Acts as a second skin and sweat barrier.
- Outer Glove: High-Performance Nitrile or Neoprene (minimum 0.15 mm / 6 mil).
- Change Frequency: Immediately upon splash; every 2 hours during active handling.
- Rationale: Halogenated aromatics can permeate standard nitrile. The air gap between two layers significantly delays breakthrough to the skin.

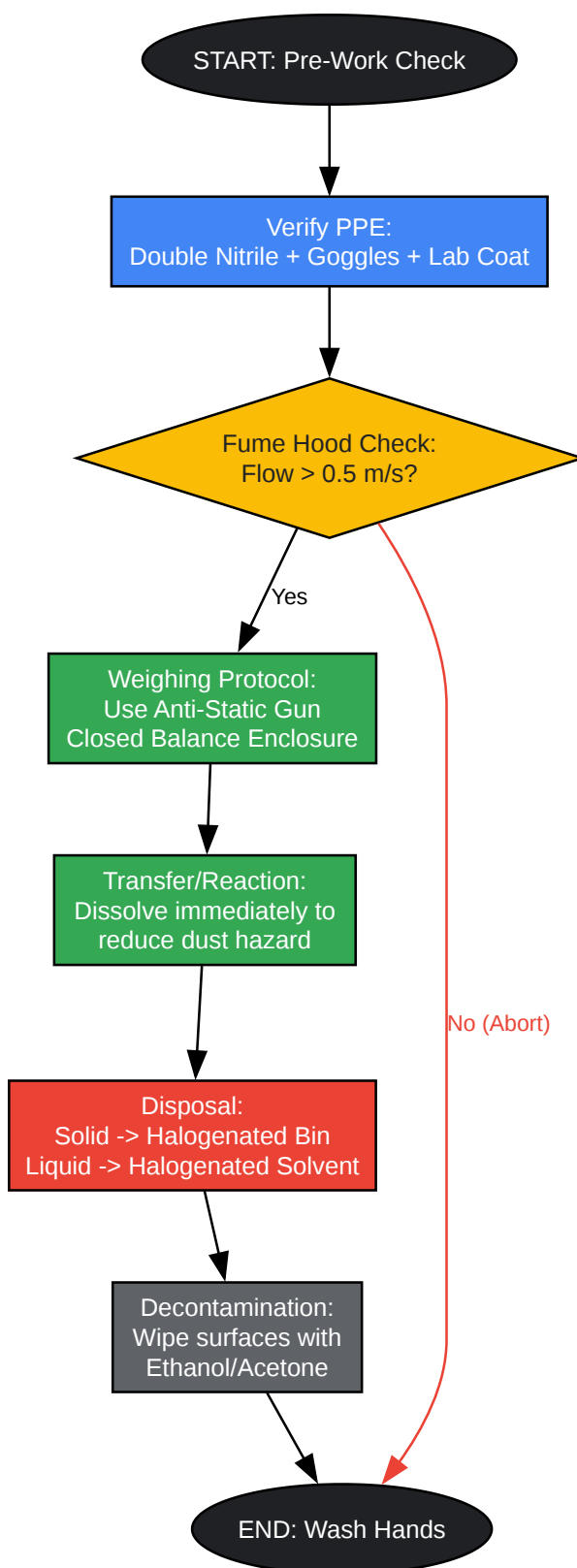
Respiratory & Eye Protection

Component	Requirement	Standard
Primary Barrier	Chemical Fume Hood	Face velocity: 0.5 m/s (100 fpm). Sash at working height.
Secondary Barrier	N95 / P2 Respirator	Required only if weighing outside a hood (strongly discouraged).
Eye Protection	Chemical Goggles	Indirect vented (EN 166 / ANSI Z87.1). Safety glasses are insufficient for powders.

Part 3: Operational Workflow & Visualization

Workflow Diagram: The "Zero-Exposure" Loop

The following diagram illustrates the critical decision points to maintain containment integrity.



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Caption: Operational logic flow ensuring containment from weighing to disposal. Note the critical "Abort" step if fume hood performance is compromised.

Detailed Handling Protocols

A. Weighing & Transfer (Critical Risk Step)

- The Problem: **N-(2,6-Dibromophenyl)formamide** is a crystalline solid. Static electricity can cause "fly-away" powder, contaminating the balance and user.
- The Solution:
 - Anti-Static: Use an ionizing gun or anti-static brush on the weighing boat before adding the chemical.
 - Draft Shield: Ensure the analytical balance has a functioning draft shield.
 - Wet Transfer: If possible, tare the solvent flask, add the solid directly, and re-weigh. This eliminates the "weighing boat transfer" step where spills often occur.

B. Emergency Response: Spills

- Do NOT sweep dry powder. This generates an aerosol cloud.
- Protocol:
 - Cover the spill with a paper towel soaked in an inert solvent (e.g., heptane or water/surfactant mix).
 - Wipe inward from the periphery to the center.
 - Place all wipes into a "Solid Hazardous Waste" bag immediately.
 - Clean the surface with acetone followed by soap and water.

Part 4: Waste Disposal & Deactivation[2]

Classification: Halogenated Organic Waste.[2]

- Do NOT mix with strong oxidizers or acids.

- Do NOT dispose of down the drain.

Waste Stream	Container Labeling	Disposal Method
Solid Waste	"Toxic Solid - Halogenated Organic"	High-Temperature Incineration (>1100°C)
Liquid Mother Liquor	"Halogenated Solvent Waste"	Fuel Blending / Incineration
Contaminated PPE	"Hazardous Debris"	Incineration

Why Incineration? Halogenated aromatics are chemically stable. Landfilling can lead to leaching into groundwater. High-temperature incineration ensures complete mineralization to HBr, CO₂, and NO_x, which are scrubbed by the facility.

Part 5: References

- Omondi, B. et al. (2009). **N-(2,6-Dibromophenyl)formamide**. Acta Crystallographica Section C.
 - Validation: Confirms the existence, solid state, and crystal packing (hydrogen bonding) of the specific molecule.[3]
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 - Validation: Provides toxicity baseline for the aniline moiety (methemoglobinemia risk).
- ECHA (European Chemicals Agency). (n.d.).[6] Formamide - Substance Information.
 - Validation: Establishes the reproductive toxicity classification (Repr. 1B) for the formamide functional group.
- Thermo Fisher Scientific. (2021).[7] Nitrile Glove Chemical Resistance Guide.
 - Validation: General permeation data for halogenated organic solids.

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